

Application Notes and Protocols: 4-Methoxyphenyl Isothiocyanate in the Synthesis of Heterocyclic Compounds

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Compound of Interest

Compound Name: 4-Methoxyphenyl isothiocyanate

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the synthesis of various heterocyclic compounds utilizing **4-methoxyphenyl isothiocyanate** as a key reagent. The protocols are compiled from peer-reviewed scientific literature and are intended for an audience with a background in synthetic organic chemistry.

Introduction

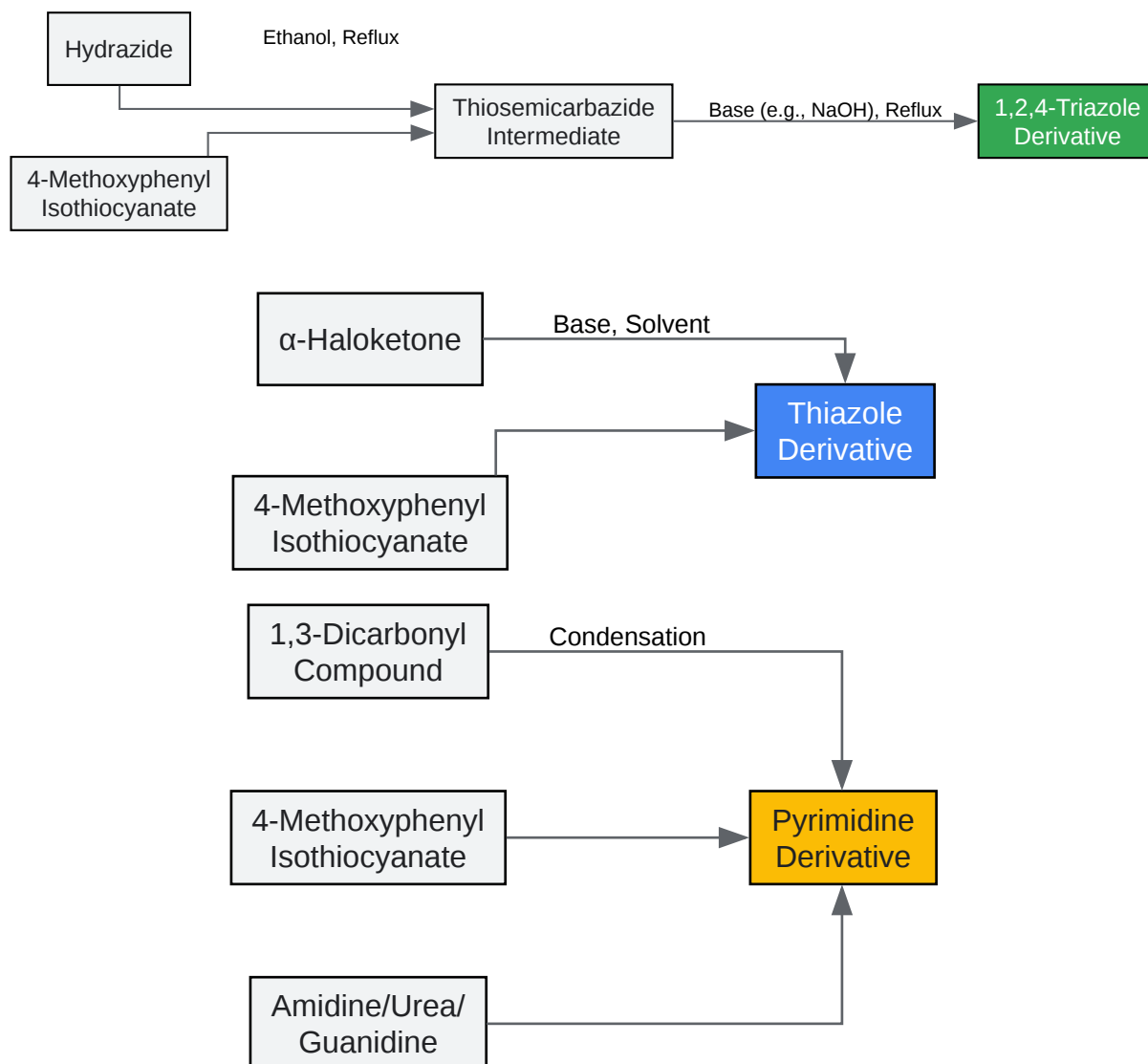
4-Methoxyphenyl isothiocyanate is a versatile building block in heterocyclic synthesis. Its electrophilic isothiocyanate group readily reacts with a variety of nucleophiles, enabling the construction of diverse nitrogen- and sulfur-containing ring systems. Many of these synthesized heterocycles, including triazoles, thiazoles, pyrimidines, and quinazolines, have demonstrated significant biological activities, making them attractive scaffolds for drug discovery and development. This document outlines detailed synthetic procedures for key classes of these compounds, presents quantitative data in a clear, tabular format, and provides visualizations of reaction workflows and relevant biological signaling pathways.

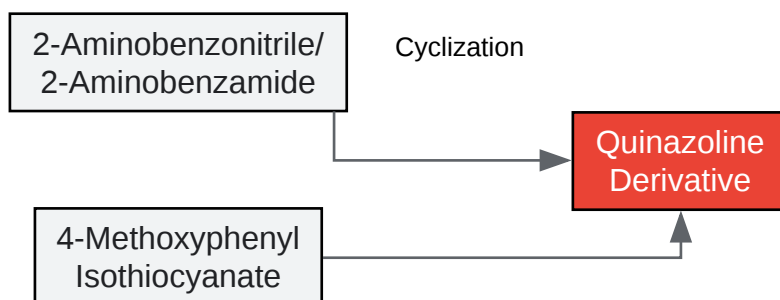
Synthesis of 1,2,4-Triazole Derivatives

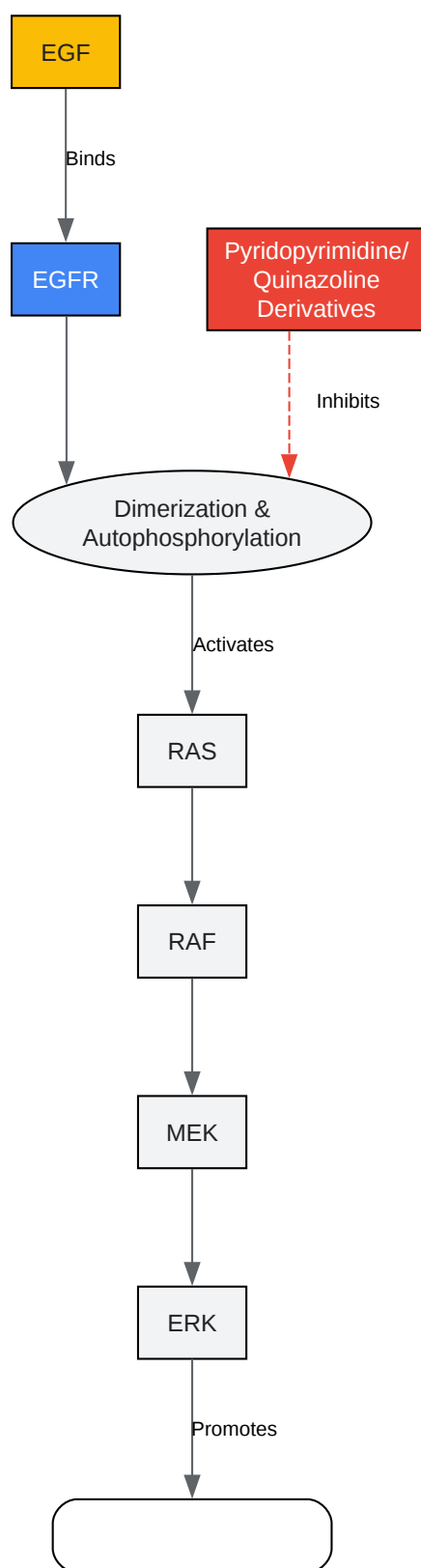
1,2,4-Triazole derivatives are a class of heterocyclic compounds known for a wide range of biological activities, including antimicrobial, antifungal, anticancer, and anti-inflammatory

properties.[1][2][3][4] A common synthetic route involves the reaction of **4-methoxyphenyl isothiocyanate** with hydrazides, followed by cyclization.

General Reaction Scheme:







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